

Application Notes and Protocols for Stereoselective Synthesis Using 1,1-Dibromocyclohexane Derivatives

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Compound of Interest

Compound Name: 1,1-Dibromocyclohexane

Cat. No.: B1633860

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Introduction

1,1-Dibromocyclohexane and its derivatives are versatile synthetic intermediates with significant potential in the stereoselective construction of complex molecular architectures. The gem-dibromide functionality serves as a precursor to various reactive species, including carbenes and carbenoids, which can undergo a range of stereocontrolled transformations. This document provides detailed application notes and protocols for the use of **1,1-dibromocyclohexane** derivatives in stereoselective synthesis, with a focus on applications relevant to drug discovery and development. The methodologies outlined herein are designed to facilitate the synthesis of enantiomerically enriched and diastereomerically pure compounds.

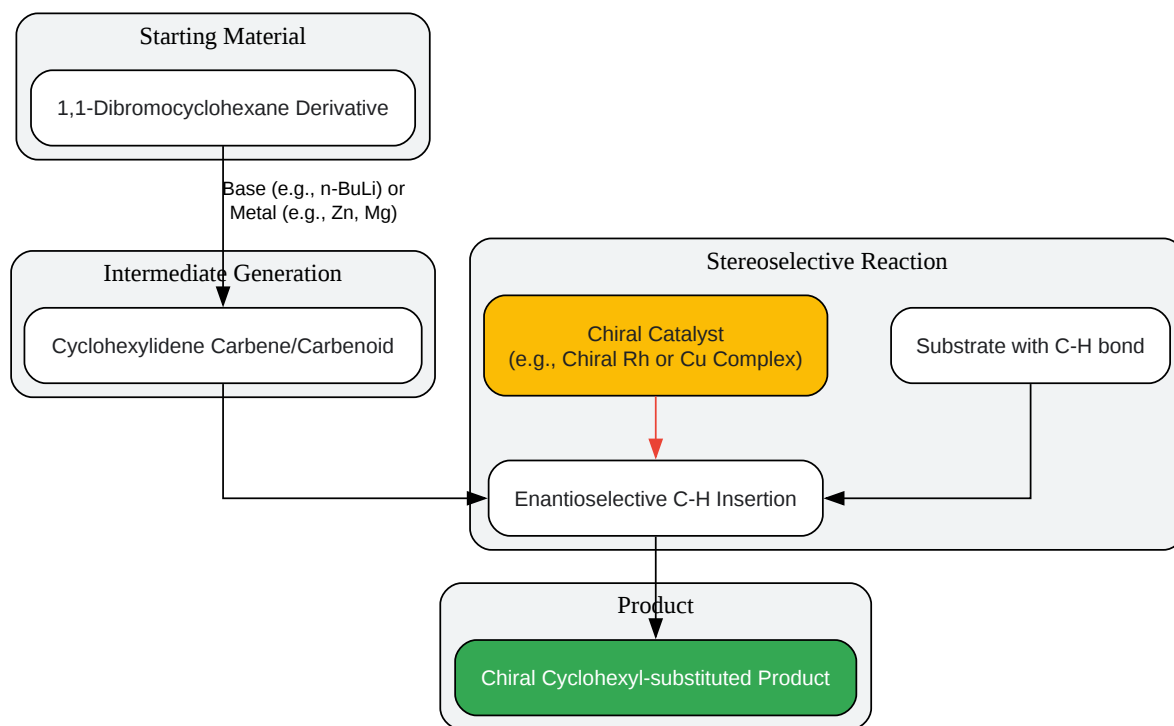
Core Applications and Methodologies

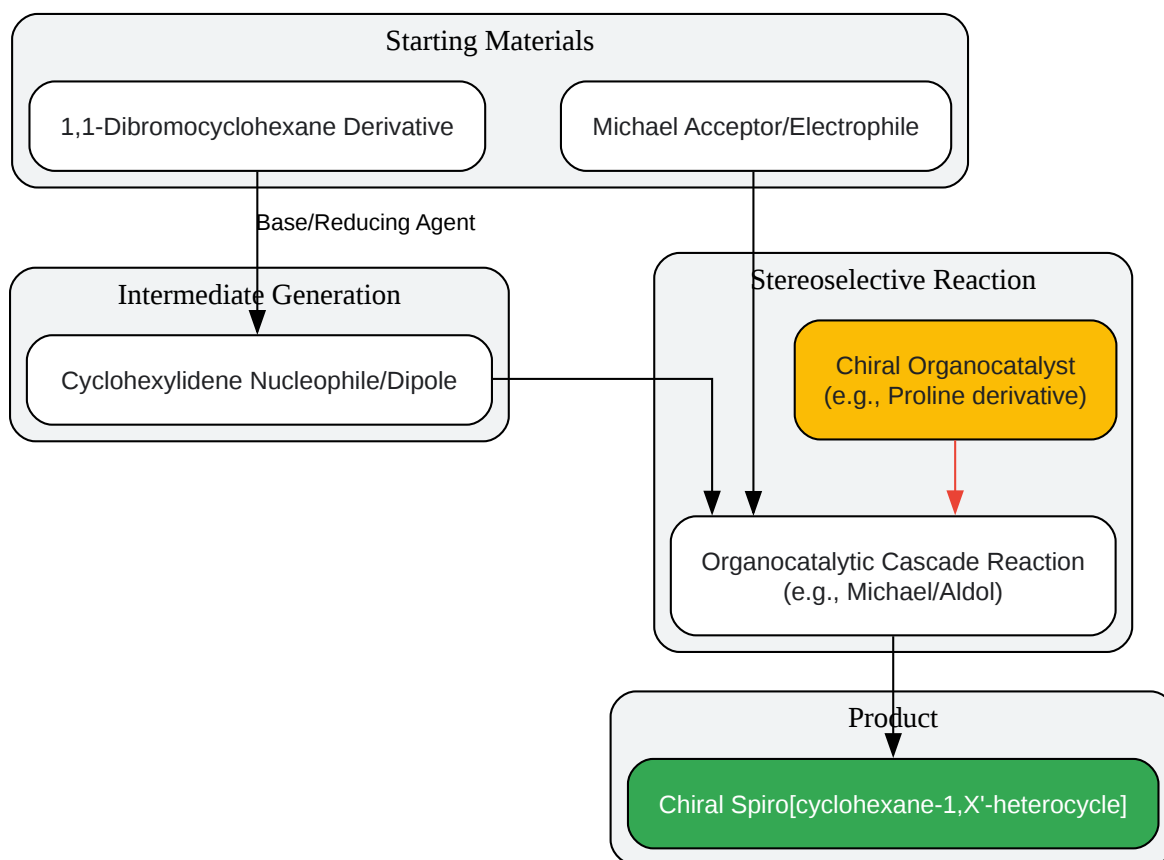
The primary application of **1,1-dibromocyclohexane** derivatives in stereoselective synthesis involves their conversion into highly reactive cyclohexylidene intermediates. These intermediates can then be trapped by a variety of reagents in a stereocontrolled manner, often dictated by the use of chiral catalysts or auxiliaries. Key transformations include stereoselective C-H insertion reactions and the synthesis of chiral spirocyclic compounds.

Enantioselective C-H Insertion Reactions

Cyclohexylidene carbenes, generated from **1,1-dibromocyclohexane**, can undergo enantioselective C-H insertion reactions when mediated by a chiral catalyst. This methodology allows for the direct formation of a new C-C bond with the creation of a stereocenter. Rhodium and copper complexes with chiral ligands are commonly employed for this purpose.

Logical Workflow for Enantioselective C-H Insertion:





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